

Physical properties: boiling point and vapor pressure of Dibutyl disulfide

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Compound of Interest

Compound Name: *Dibutyl disulfide*

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An In-depth Technical Guide on the Physical Properties of **Dibutyl Disulfide**

This guide provides a comprehensive overview of the boiling point and vapor pressure of **dibutyl disulfide**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, detailed experimental methodologies, and a workflow visualization for determining these critical physical properties.

Physical Properties of Dibutyl Disulfide

Dibutyl disulfide, also known as 1-(butyldisulfanyl)butane, is an organic disulfide with the chemical formula $C_8H_{18}S_2$.^[1] Accurate knowledge of its physical properties, such as boiling point and vapor pressure, is essential for its handling, application, and process design in various research and development settings.

Quantitative Data Summary

The following table summarizes the key physical properties of **dibutyl disulfide** as reported in the literature.

Physical Property	Value	Conditions
Boiling Point	229-233 °C	At 760 mmHg (Atmospheric Pressure)[1][2][3][4][5]
Vapor Pressure	52 mmHg	At 37.7 °C[3][5][6]
Density	0.938 g/mL	At 25 °C[2][3][5]
Refractive Index	1.492	At 20 °C[2][3][5]
Flash Point	93 °C	Closed Cup[3][5]
Molecular Weight	178.4 g/mol	

Experimental Protocols

The determination of boiling point and vapor pressure requires precise experimental techniques to ensure accuracy. The following sections detail common methodologies for these measurements.

Boiling Point Determination: Thiele Tube Method

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[7] For small sample quantities, the Thiele tube method is a highly effective and common procedure.[8]

Methodology:

- **Sample Preparation:** A small quantity (less than 1 mL) of **dibutyl disulfide** is placed into a small-diameter test tube (a fusion tube).[8]
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed into the fusion tube with its open end submerged in the liquid.[9][10]
- **Apparatus Assembly:** The fusion tube is securely attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.[9]
- **Heating:** The entire assembly is placed in a Thiele tube filled with a high-boiling point oil (e.g., mineral oil) and heated gently and uniformly at the side arm.[8]

- Observation: As the temperature rises, trapped air in the capillary tube will slowly exit. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.[\[8\]](#)[\[9\]](#)
- Measurement: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature recorded at the exact moment the stream of bubbles ceases and the liquid is drawn back into the capillary tube.[\[8\]](#)

Vapor Pressure Determination

Vapor pressure is a measure of a substance's volatility. Its experimental determination involves measuring the equilibrium pressure of the vapor phase of the substance in a closed container at a specific temperature.[\[11\]](#)

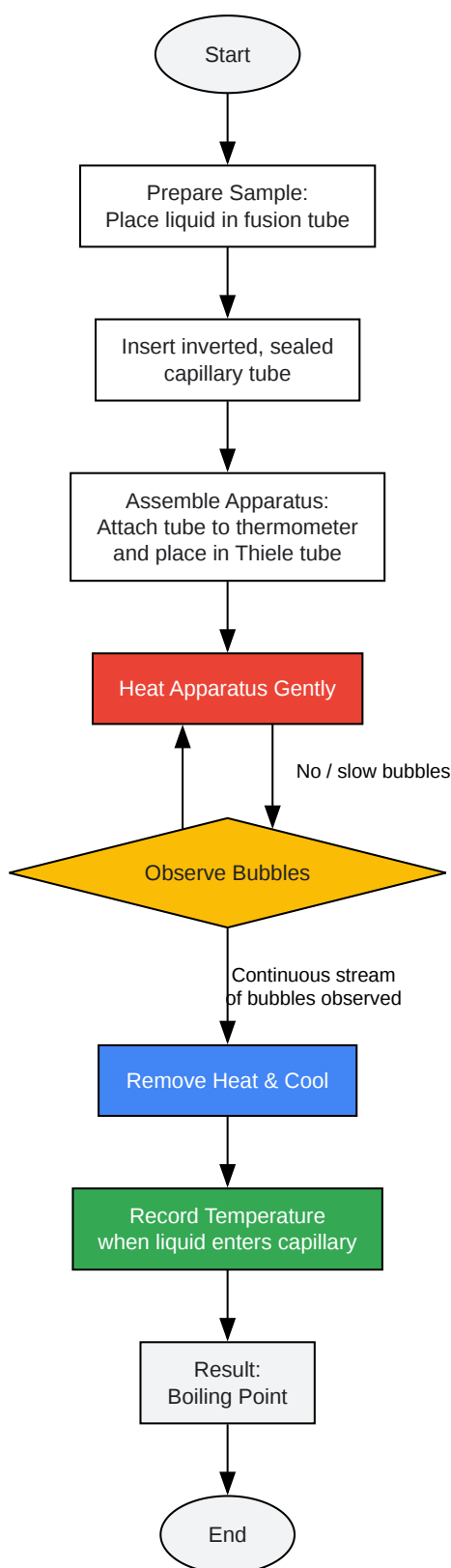
General Procedure:

- Purification: The **dibutyl disulfide** sample must be purified to remove any volatile impurities that could affect the measurement.
- Sample Isolation: A purified sample is placed in a container connected to a vacuum line and a pressure measurement device (manometer).
- Evacuation: The container is cooled to freeze the sample, and any foreign gases are removed by evacuating the system.[\[11\]](#)
- Equilibration and Measurement: The container is brought to a constant, prescribed temperature in a liquid bath. The pressure of the vapor in equilibrium with the liquid is then measured. This process is repeated at different temperatures to generate a vapor pressure curve.[\[11\]](#)

For substances with very low vapor pressures, specialized techniques such as the Knudsen effusion cell method or gas transpiration are employed.[\[11\]](#)[\[12\]](#)

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for determining the boiling point of a liquid sample using the Thiele tube method.



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Caption: Workflow for Boiling Point Determination via Thiele Tube Method.

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